

Ethyl 3,4-dichlorophenylglyoxylate CAS number and molecular structure.

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Compound of Interest

Compound Name: Ethyl 3,4-dichlorophenylglyoxylate

Cat. No.: B1301113

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In-Depth Technical Guide: Ethyl 3,4-dichlorophenylglyoxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 3,4-dichlorophenylglyoxylate**, a compound of interest in synthetic and medicinal chemistry. This document details its chemical identity, molecular structure, synthesis, and key physicochemical properties.

Chemical Identity and Molecular Structure

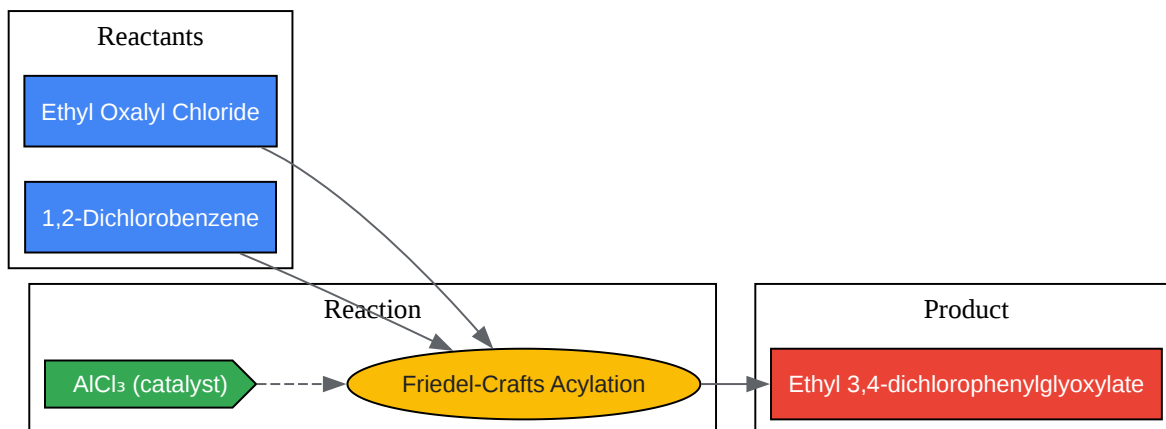
Ethyl 3,4-dichlorophenylglyoxylate is an organic compound characterized by a dichlorinated phenyl ring attached to an ethyl glyoxylate moiety.

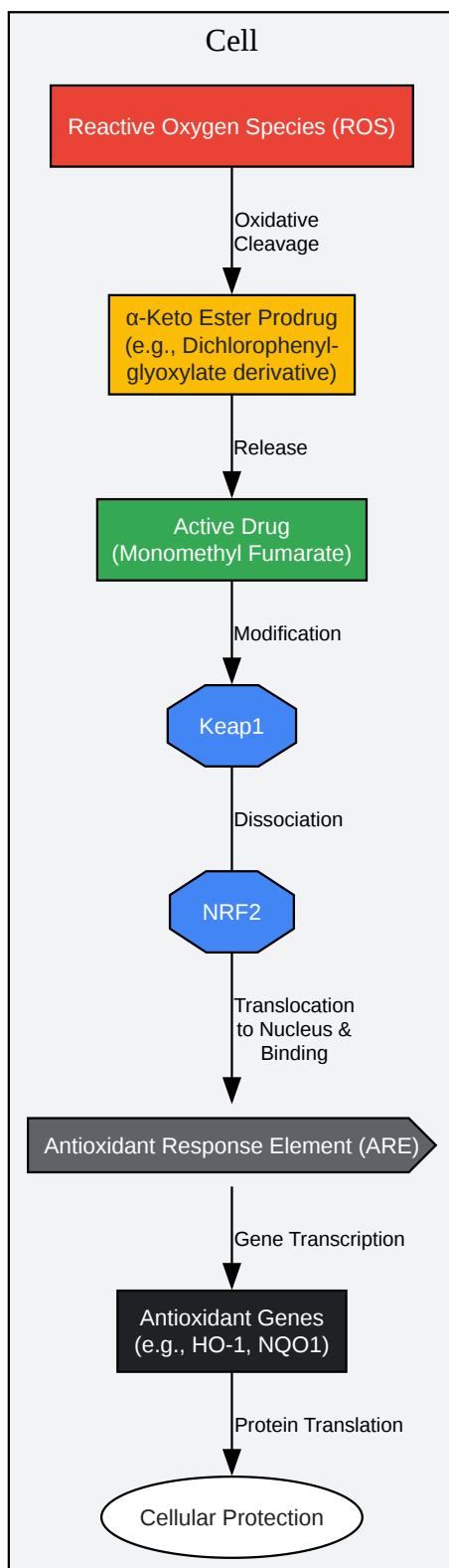
CAS Number: 34966-52-4^[1]

Molecular Formula: C₁₀H₈Cl₂O₃^[1]

Structural Representation:

The molecular structure of **Ethyl 3,4-dichlorophenylglyoxylate** is depicted below:





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References

- 1. Synthesis of aryl esters using carboxylic acids, triarylphosphites, and N-iodosuccinimide - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
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